

What is the chemical structure of Iomeprol intermediate-1?

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Compound of Interest

Compound Name: *Iomeprol intermediate-1*

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Iomeprol Intermediate-1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Iomeprol intermediate-1**, a key precursor in the synthesis of the non-ionic, low-osmolar X-ray contrast agent, Iomeprol. This document details its chemical structure, physicochemical properties, and a comprehensive experimental protocol for its synthesis.

Chemical Structure and Identification

Iomeprol intermediate-1 is chemically known as 5-Amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-1,3-benzenedicarboxamide. It is a tri-iodinated aromatic compound that serves as a crucial building block in the manufacturing of Iomeprol.

Chemical Formula: C₁₄H₁₈I₃N₃O₆

Molecular Weight: 705.02 g/mol

CAS Number: 76801-93-9

Synonyms: Iohexol Related Compound B, Ioversol Related Compound A

Physicochemical Properties

A summary of the key physicochemical properties of **Iomeprol intermediate-1** is presented in the table below. This data is essential for understanding its behavior in various experimental and manufacturing settings.

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1]
Melting Point	195°C (decomposes)	[2]
Boiling Point (Predicted)	684.9 ± 55.0 °C	[2]
Density (Predicted)	2.386 ± 0.06 g/cm³	[2]
pKa (Predicted)	11.58 ± 0.46	[1]
Solubility	DMSO (Slightly, Heated), Methanol (Slightly)	[2]

Synthesis of Iomeprol Intermediate-1

The synthesis of **Iomeprol intermediate-1** is a critical step in the overall production of Iomeprol. The most common and industrially significant method involves the iodination of a precursor molecule, 5-amino-N,N'-bis(2,3-dihydroxypropyl)-isophthalamide (also known as ABA).[3]

Experimental Protocol: Continuous Iodination Process

This protocol is based on a continuous process designed for large-scale industrial production, ensuring high purity and yield.[4]

Starting Material: 5-amino-N,N'-bis(2,3-dihydroxypropyl)-isophthalamide (ABA) or its hydrochloride salt (ABA-HCl).[4]

Reagents and Solvents:

- Iodine chloride (ICl)

- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- A suitable quenching reagent (e.g., sodium bisulfite)
- A suitable decolorizing reagent (e.g., activated carbon)
- Water

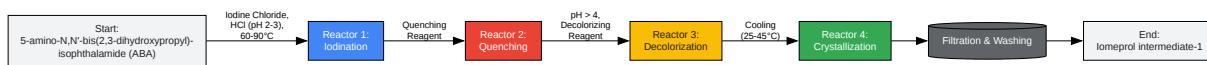
Procedure:

- Iodination:
 - The starting material, ABA or ABA-HCl, is continuously fed into a first reactor.
 - An aqueous solution of iodine chloride is simultaneously added to the reactor.
 - The reaction is maintained at a pH between approximately 2 and 3 by the controlled addition of hydrochloric acid.^[4]
 - The temperature of the reactor is kept between 60°C and 90°C.^[5]
- Quenching:
 - The reaction mixture from the first reactor continuously flows into a second reactor.
 - A quenching reagent, such as sodium bisulfite, is added to stop the iodination reaction.^[4]
- Decolorization:
 - The quenched reaction mixture is then transferred to a third reactor.
 - The pH of the mixture is raised to above 4.^[4]
 - A decolorizing reagent, like activated carbon, is added to remove colored impurities.^[4]
- Crystallization:

- The decolorized mixture moves to a fourth reactor where it is cooled to a temperature between 25°C and 45°C to induce crystallization of the product.[4]
- Filtration and Washing:
 - The resulting slurry is continuously filtered to separate the crystalline **Iomeprol intermediate-1**.
 - The crystals are washed with water to remove any remaining impurities.[4]
- Drying:
 - The purified crystals are dried under appropriate conditions to yield the final product.

Synthesis Workflow Diagram

The following diagram illustrates the continuous synthesis process for **Iomeprol intermediate-1**.



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Caption: Continuous synthesis workflow for **Iomeprol intermediate-1**.

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